

Navigating the Disposal of CS12192: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name:	CS12192
CAS No.:	1888318-68-0
Cat. No.:	B15615417

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Essential protocols for the safe handling and disposal of the novel irreversible JAK inhibitor, **CS12192**, are critical for maintaining laboratory safety and regulatory compliance. This guide provides a procedural framework for researchers, scientists, and drug development professionals.

As a potent and selective irreversible inhibitor of Janus kinase 3 (JAK3), **CS12192** is a valuable compound in preclinical research for various autoimmune diseases, including graft-versus-host disease and rheumatoid arthritis. Due to its specific mechanism of action and chemical properties, proper disposal is imperative to mitigate potential environmental and health risks. While a specific Safety Data Sheet (SDS) for **CS12192** is not publicly available, established best practices for the disposal of laboratory chemical waste provide a clear and safe path forward.

Core Compound Information

A summary of the essential data for **CS12192** is presented below to inform safe handling and disposal decisions.

Property	Value
Chemical Name	N-(3-((5-chloro-2-((4-fluoro-3-(N-methylacrylamido)phenyl)amino)pyrimidin-4-yl)amino)propyl)-4-cyanobenzamide
Molecular Formula	C25H23ClFN7O2
Molecular Weight	507.95 g/mol
Nature	Irreversible JAK inhibitor
Primary Use	Laboratory Research

Procedural Workflow for Disposal

The following step-by-step process outlines the recommended disposal procedure for **CS12192** and associated waste materials in a laboratory setting. This workflow is designed to ensure safety and compliance with general hazardous waste regulations.

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